# Spectroscopic Characterization of 3-Iodo-N-phenyl-2-pyridinecarboxamide: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Iodo-N-phenyl-2-pyridinecarboxamide* |
| *CAS No.:* | *57841-90-4* |
| *Cat. No.:* | *B1313264* |

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## Introduction

**3-Iodo-N-phenyl-2-pyridinecarboxamide** is a halogenated heterocyclic amide with potential applications in medicinal chemistry and materials science. A thorough understanding of its structural and electronic properties is paramount for its development and application. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide invaluable insights into the molecular architecture and bonding of this compound. This guide presents a detailed analysis of the expected spectroscopic data for **3-Iodo-N-phenyl-2-pyridinecarboxamide**.

It is important to note that a comprehensive literature search did not yield a publication with a complete set of experimentally acquired spectra for this specific molecule. Therefore, this guide is built upon a foundation of predicted spectroscopic data, derived from established principles and comparison with closely related, structurally analogous compounds. The provided data and

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interpretations serve as a robust reference for researchers working with this molecule, aiding in the confirmation of its synthesis and the understanding of its chemical behavior.

# Molecular Structure

The structural formula of **3-Iodo-N-phenyl-2-pyridinecarboxamide** is presented below. The molecule consists of a pyridine ring substituted with an iodine atom at the 3-position and an N-phenylcarboxamide group at the 2-position.

Caption: Molecular Structure of **3-Iodo-N-phenyl-2-pyridinecarboxamide**

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3-Iodo-N-phenyl-2-pyridinecarboxamide**, both $^{1}H$ and $^{13}C$ NMR are crucial for structural confirmation.

## $^{1}H$ NMR Spectroscopy

The $^{1}H$ NMR spectrum will provide information about the number of different types of protons and their neighboring environments. The predicted chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

| Proton Assignment | Predicted Chemical Shift (ppm) | Multiplicity | Coupling Constant (J, Hz) |
|---|---|---|---|
| H-4 | 8.2 - 8.4 | d | ~8.0 |
| H-5 | 7.4 - 7.6 | t | ~7.5 |
| H-6 | 8.6 - 8.8 | d | ~7.0 |
| N-H | 9.5 - 10.5 | s (broad) | - |
| H-2', H-6' | 7.6 - 7.8 | d | ~8.0 |
| H-3', H-5' | 7.3 - 7.5 | t | ~7.5 |
| H-4' | 7.1 - 7.3 | t | ~7.5 |

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Interpretation:

- The protons on the pyridine ring (H-4, H-5, H-6) are expected to appear in the aromatic region, with H-6 being the most deshielded due to its proximity to the electronegative nitrogen atom.
- The iodine atom at the 3-position will influence the chemical shifts of the adjacent protons, H-4 and H-2 (which is replaced by the carboxamide group).
- The amide proton (N-H) is expected to be a broad singlet and significantly downfield due to hydrogen bonding and the electronic effects of the carbonyl and aromatic rings.
- The protons of the N-phenyl group will exhibit a characteristic pattern for a monosubstituted benzene ring, with the ortho-protons (H-2', H-6') appearing more downfield than the meta- (H-3', H-5') and para- (H-4') protons.

## $^{13}$C NMR Spectroscopy

The $^{13}$C NMR spectrum will reveal the number of non-equivalent carbon atoms in the molecule.

| Carbon Assignment | Predicted Chemical Shift (ppm) |
|---|---|
| C-2 | 160 - 165 |
| C-3 | 95 - 105 |
| C-4 | 140 - 145 |
| C-5 | 125 - 130 |
| C-6 | 150 - 155 |
| C=O | 165 - 170 |
| C-1' | 135 - 140 |
| C-2', C-6' | 120 - 125 |
| C-3', C-5' | 128 - 132 |
| C-4' | 124 - 128 |

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Interpretation:

- The carbonyl carbon (C=O) is expected to be the most downfield signal.
- The carbon bearing the iodine atom (C-3) will be significantly shielded compared to an unsubstituted pyridine C-3, appearing at a characteristic upfield chemical shift.
- The carbons of the pyridine ring will have distinct chemical shifts due to the substitution pattern and the influence of the nitrogen atom.
- The carbons of the N-phenyl ring will show four distinct signals, corresponding to the ipso, ortho, meta, and para positions.

## Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **3-Iodo-N-phenyl-2-pyridinecarboxamide** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-$d_6$) in a standard 5 mm NMR tube.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Tune and shim the probe for the specific solvent.
  - Set the appropriate spectral width and number of scans for both $^{1}H$ and $^{13}C$ experiments.
- Data Acquisition:
  - Acquire a standard one-dimensional $^{1}H$ NMR spectrum.
  - Acquire a proton-decoupled one-dimensional $^{13}C$ NMR spectrum.
  - If necessary, perform two-dimensional NMR experiments (e.g., COSY, HSQC, HMBC) to confirm proton-proton and proton-carbon correlations.
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak.

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# Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

| Vibrational Mode | Predicted Absorption Range ($cm^{-1}$) | Intensity |
|---|---|---|
| N-H Stretch (amide) | 3300 - 3400 | Medium |
| C-H Stretch (aromatic) | 3000 - 3100 | Medium |
| C=O Stretch (amide I) | 1660 - 1690 | Strong |
| C=C Stretch (aromatic) | 1580 - 1620, 1450 - 1500 | Medium-Strong |
| N-H Bend (amide II) | 1510 - 1550 | Medium |
| C-N Stretch | 1200 - 1300 | Medium |
| C-I Stretch | 500 - 600 | Medium |

Interpretation:

- A prominent, strong absorption band in the region of 1660-1690 $cm^{-1}$ is indicative of the amide carbonyl (C=O) stretch.
- A medium intensity band around 3300-3400 $cm^{-1}$ corresponds to the N-H stretching vibration of the secondary amide.
- Multiple bands in the 3000-3100 $cm^{-1}$ region are characteristic of aromatic C-H stretching.
- The presence of aromatic rings (pyridine and phenyl) will be confirmed by C=C stretching vibrations in the 1450-1620 $cm^{-1}$ region.
- The C-I stretching vibration is expected to appear in the far-infrared region.

## Experimental Protocol for IR Spectroscopy

- Sample Preparation:

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- Solid Sample (KBr pellet): Mix a small amount of the sample (1-2 mg) with dry potassium bromide (KBr, ~100 mg). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.

- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000 to 400 $cm^{-1}$.
- Data Processing: Perform a background subtraction and plot the transmittance or absorbance as a function of wavenumber ($cm^{-1}$).

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

| Ion | Predicted m/z | Interpretation |
|---|---|---|
| $[M]^+$ | 324 | Molecular ion |
| $[M-I]^+$ | 197 | Loss of an iodine radical |
| $[C_6H_5NCO]^+$ | 119 | Phenyl isocyanate fragment |
| $[C_5H_4NCO]^+$ | 106 | Pyridyl isocyanate fragment |
| $[C_6H_5NH_2]^+$ | 93 | Aniline fragment |
| $[C_5H_3IN]^+$ | 204 | Iodopyridine fragment |
| $[C_6H_5]^+$ | 77 | Phenyl cation |
| $[C_5H_4N]^+$ | 78 | Pyridyl cation |

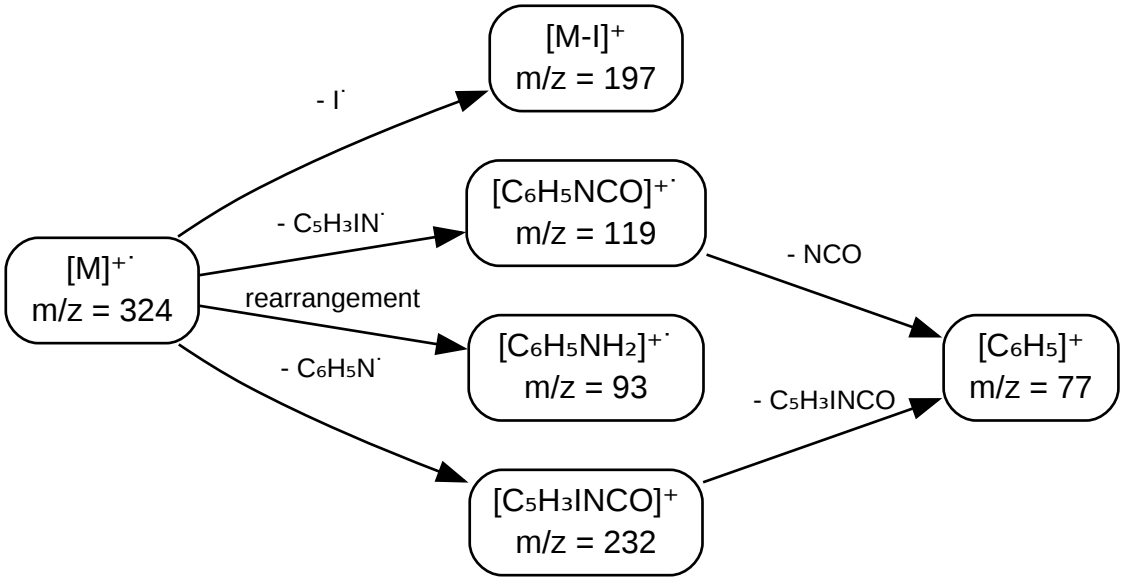
Interpretation:

- The molecular ion peak ($[M]^+$) is expected at an m/z of 324, corresponding to the molecular weight of **3-Iodo-N-phenyl-2-pyridinecarboxamide**.

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- A prominent peak corresponding to the loss of the iodine atom ([M-I]$^+$) is anticipated due to the relatively weak C-I bond.
- Fragmentation of the amide bond can lead to the formation of characteristic ions such as the phenyl isocyanate fragment and the aniline fragment.
- Cleavage of the bond between the pyridine ring and the carboxamide group will also contribute to the fragmentation pattern.

## Predicted Fragmentation Pathway




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Caption: Predicted Mass Spectrometry Fragmentation Pathway

## Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. Common techniques include:
  - Direct Infusion: Dissolve the sample in a suitable solvent (e.g., methanol, acetonitrile) and infuse it directly into the ion source.
  - Gas Chromatography-Mass Spectrometry (GC-MS): If the compound is volatile and thermally stable.

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  - Liquid Chromatography-Mass Spectrometry (LC-MS): For less volatile compounds.

- Ionization: Use an appropriate ionization technique, such as:
  - Electron Ionization (EI): For GC-MS, provides detailed fragmentation.
  - Electrospray Ionization (ESI): For LC-MS and direct infusion, a soft ionization technique that often preserves the molecular ion.
- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the ions based on their mass-to-charge ratio.
- Data Acquisition and Processing: Record the mass spectrum and analyze the m/z values and relative intensities of the detected ions.

## Conclusion

The predicted spectroscopic data presented in this guide provides a comprehensive framework for the characterization of **3-Iodo-N-phenyl-2-pyridinecarboxamide**. The combination of NMR, IR, and MS techniques offers a powerful approach to confirm the synthesis of this molecule and to gain a deeper understanding of its structural features. While this guide is based on well-established spectroscopic principles and data from analogous compounds, experimental verification is essential for definitive structural elucidation. Researchers are encouraged to use this guide as a reference when interpreting their own experimental data.

## References

- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy (5th ed.). Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds (8th ed.). John Wiley & Sons.
- Pretsch, E., Bühlmann, P., & Affolter, C. (2009).

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